

# Technical Overview of Boc-aminooxy-ethyl-SS-propanol

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## Compound of Interest

Compound Name: *Boc-aminooxy-ethyl-SS-propanol*

Cat. No.: *B606308*

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Compound Name: **Boc-aminooxy-ethyl-SS-propanol** Synonyms: Tert-butyl (2-((2-hydroxyethyl)disulfaneyl)ethoxy)carbamate, Carbamic acid, N-[2-[(2-hydroxyethyl)dithio]ethoxy]-, 1,1-dimethylethyl Ester[1] Application: A cleavable linker used in the synthesis of antibody-drug conjugates (ADCs)[2][3][4].

**Boc-aminooxy-ethyl-SS-propanol** is a chemical reagent primarily utilized in the field of bioconjugation, specifically in the development of ADCs. Its structure incorporates several key functional groups that enable its role as a versatile linker. The Boc (tert-Butoxycarbonyl) protecting group on the aminooxy function can be removed under mild acidic conditions. This allows for the subsequent reaction of the deprotected aminooxy group with an aldehyde or ketone to form a stable oxime linkage. Additionally, the molecule contains a disulfide bond (-S-S-), which can be cleaved under reducing conditions. This cleavable nature is a critical feature for linkers in ADCs, allowing for the release of a cytotoxic payload from the antibody carrier once inside a target cell.

## Physicochemical Data

The fundamental physicochemical properties of **Boc-aminooxy-ethyl-SS-propanol** are summarized below. These values are calculated based on the compound's chemical formula and are confirmed by various chemical suppliers.

Property	Value	Source
CAS Number	2128735-21-5	[1][2][5][6]
Molecular Formula	C <sub>9</sub> H <sub>19</sub> NO <sub>4</sub> S <sub>2</sub>	[1][2][5][6]
Molecular Weight	269.37 g/mol	[1][6]
269.38 g/mol	[2][7]	
269.4 g/mol	[5]	

## Experimental Protocols

The determination of a compound's molecular weight is not typically presented as an experimental protocol in the context of a research paper. It is a fundamental calculation derived from the chemical formula, which is confirmed by analytical techniques like mass spectrometry during the synthesis and quality control of the compound.

1. Calculation of Molecular Weight: The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula (C<sub>9</sub>H<sub>19</sub>NO<sub>4</sub>S<sub>2</sub>).

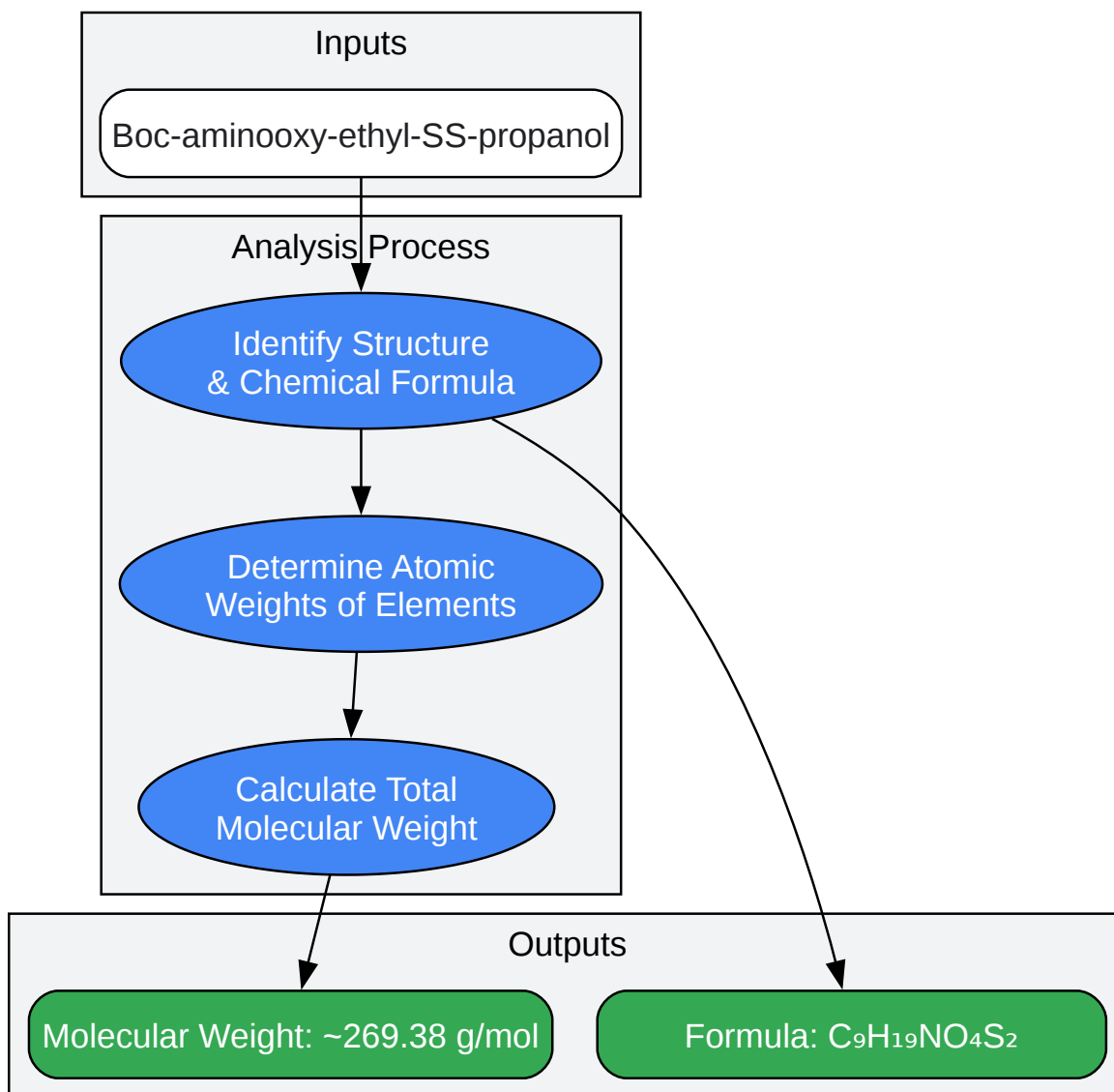
- Carbon (C): 9 atoms × 12.011 u = 108.099 u
- Hydrogen (H): 19 atoms × 1.008 u = 19.152 u
- Nitrogen (N): 1 atom × 14.007 u = 14.007 u
- Oxygen (O): 4 atoms × 15.999 u = 63.996 u
- Sulfur (S): 2 atoms × 32.065 u = 64.130 u
- Total Molecular Weight: 108.099 + 19.152 + 14.007 + 63.996 + 64.130 = 269.384 u

This calculated value is consistent with the data provided by chemical suppliers.[2][7]

2. Mass Spectrometry (Conceptual): In a laboratory setting, the molecular weight is confirmed using mass spectrometry.

- Objective: To determine the mass-to-charge ratio ( $m/z$ ) of the ionized molecule.
- Methodology: A sample of **Boc-aminoxy-ethyl-SS-propanol** is dissolved in a suitable solvent and introduced into a mass spectrometer. The molecules are ionized (e.g., by electrospray ionization, ESI), and the resulting ions are separated based on their  $m/z$  ratio.
- Expected Result: The mass spectrum would show a prominent peak corresponding to the molecular ion  $[M+H]^+$  at an  $m/z$  value of approximately 270.39, confirming the molecular weight of 269.38.

## Diagrams



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Caption: Workflow for determining the molecular weight of a chemical compound.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. amsbio.com [amsbio.com]
- 4. targetmol.cn [targetmol.cn]
- 5. Boc-aminooxy-ethyl-SS-propanol, 2128735-21-5 | BroadPharm [broadpharm.com]
- 6. Boc-aminooxy-ethyl-SS-propanol - CD Bioparticles [cd-bioparticles.net]
- 7. Boc-aminooxy-ethyl-SS-propanol | TargetMol [targetmol.com]
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